

Safe Disposal of Citreoviridin-13C23: A Procedural Guide

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Compound of Interest

Compound Name: Citreoviridin-13C23

Cat. No.: B15134970

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For Immediate Reference: Proper disposal of **Citreoviridin-13C23** is critical due to its high toxicity. This substance must be treated as hazardous waste and disposed of through an approved chemical waste management service. Under no circumstances should it be discarded down the drain or in regular trash.

Citreoviridin is classified as a potent mycotoxin. The isotopically labeled form, **Citreoviridin-13C23**, carries the same chemical hazards. It is fatal if swallowed, toxic in contact with skin, and toxic if inhaled.[1][2][3][4] Additionally, it causes skin and serious eye irritation, may cause respiratory irritation, and is suspected of damaging fertility or the unborn child.[5] Strict adherence to safety protocols throughout the handling and disposal process is mandatory to mitigate exposure risks.

Chemical and Physical Properties

A summary of the relevant properties of Citreoviridin is provided below. Note that these properties are for the unlabeled compound and are expected to be nearly identical for **Citreoviridin-13C23**.

Property	Value
Molecular Formula	C ₂₃ H ₃₀ O ₆
Molecular Weight	402.5 g/mol
Appearance	Crystalline solid, Yellow to orange powder
Solubility	DMSO: 10 mg/ml; Ethanol: 10 mg/ml
Storage Temperature	2-8°C or -20°C
Stability	Light Sensitive

Disposal Protocol: A Step-by-Step Guide

The following procedure outlines the steps for the safe disposal of **Citreoviridin-13C23** waste, including pure compound, contaminated labware, and solutions.

1. Personal Protective Equipment (PPE) and Preparation:

- Before handling any waste, ensure you are in a well-ventilated area, preferably within a chemical fume hood.
- Don appropriate PPE:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile).
 - Eye Protection: Use tight-sealing safety goggles and a face shield.
 - Lab Coat: A lab coat is mandatory.
 - Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH/MSHA-approved respirator is required.

2. Waste Segregation and Collection:

- Solid Waste:

- Carefully place any remaining solid **Citreoviridin-13C23**, contaminated personal protective equipment (gloves, etc.), and disposable labware (e.g., pipette tips, weighing paper) into a designated, sealable, and clearly labeled hazardous waste container.
- Avoid generating dust during transfer.
- Liquid Waste:
 - Collect all solutions containing **Citreoviridin-13C23** in a dedicated, leak-proof, and sealable hazardous waste container.
 - Do not mix with other incompatible waste streams.
- Sharps Waste:
 - Any contaminated sharps (needles, razor blades, etc.) must be placed in a designated sharps container that is puncture-resistant.

3. Decontamination of Reusable Labware:

- Thoroughly rinse any reusable glassware or equipment that came into contact with **Citreoviridin-13C23** with a suitable solvent (such as ethanol) in a fume hood.
- Collect the rinse solvent as hazardous liquid waste.
- After the initial solvent rinse, wash the labware with soap and water.

4. Packaging and Labeling:

- Securely seal the primary waste container.
- Label the container clearly with "Hazardous Waste," the full chemical name ("**Citreoviridin-13C23**"), and the appropriate hazard pictograms (skull and crossbones, health hazard, exclamation mark).
- Indicate the approximate amount of the chemical in the container.

5. Storage and Disposal:

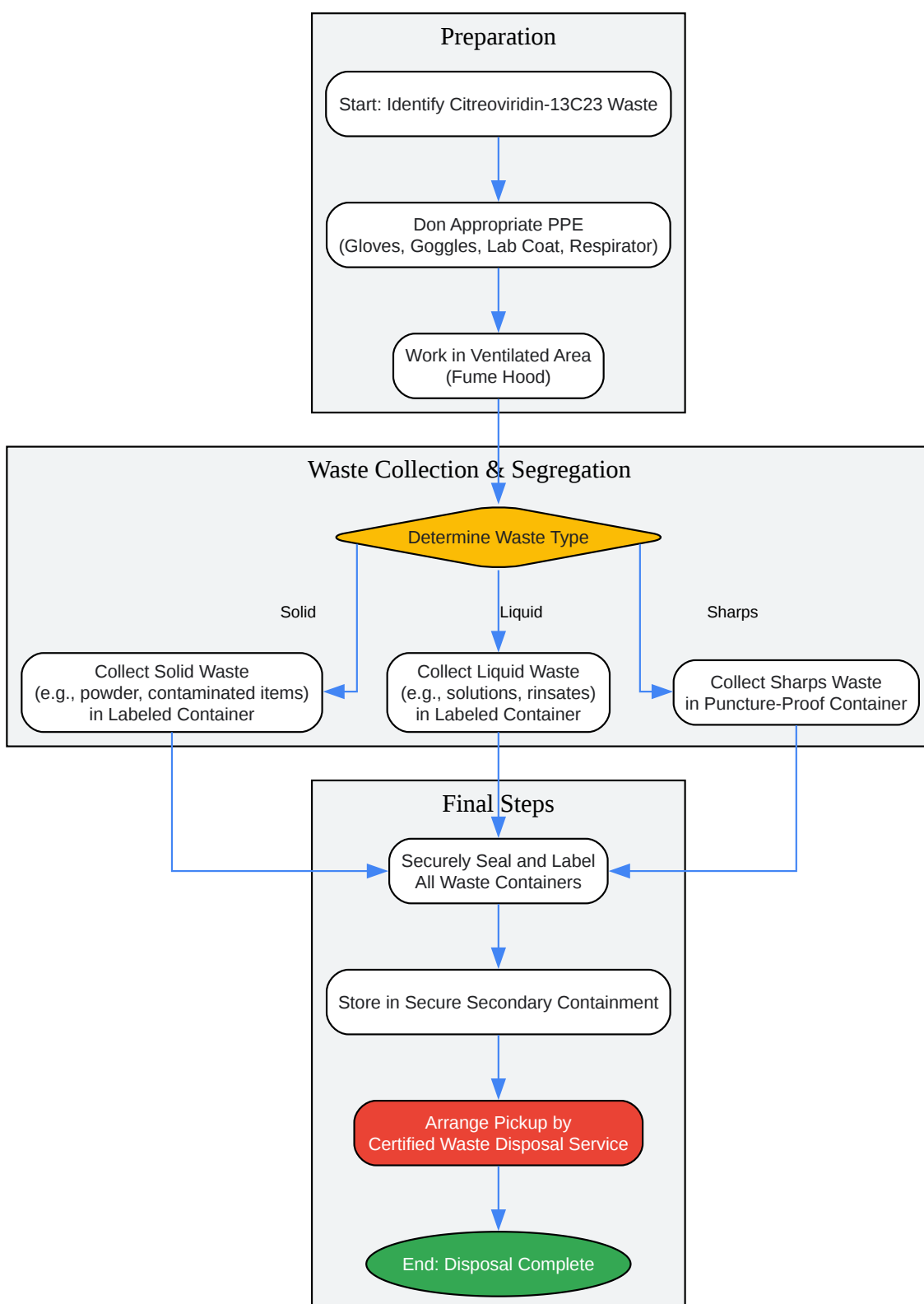
- Store the sealed and labeled waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- The storage area should be locked and accessible only to authorized personnel.
- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal contractor.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

- **Skin Contact:** Immediately take off all contaminated clothing and rinse the affected skin area with plenty of water. Seek immediate medical attention.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention from an ophthalmologist.
- **Inhalation:** Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.
- **Ingestion:** If swallowed, immediately make the victim drink water (two glasses at most) and consult a physician. Do not induce vomiting.
- **Spills:** Evacuate the area. For small spills, use dry cleanup procedures to avoid generating dust. Collect the material in a suitable, labeled container for waste disposal. Prevent the spill from entering drains or waterways.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Citreoviridin-13C23**.



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Caption: Workflow for the safe disposal of **Citreoviridin-13C23** waste.

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